

4-Chlorophenylurea vs. Forchlorfenuron (CPPU): A Nomenclature and Application Guide

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Compound of Interest

Compound Name: 4-Chlorophenylurea

Cat. No.: B1664162

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In the realm of chemical compounds utilized in agricultural and life sciences research, precise nomenclature is paramount to understanding function and application. This guide provides a comprehensive comparison of **4-Chlorophenylurea** and forchlorfenuron (CPPU), clarifying their distinct chemical identities and primary uses. While both are phenylurea compounds, their applications diverge significantly, with forchlorfenuron being a potent plant growth regulator and **4-Chlorophenylurea** primarily serving as a chemical intermediate.

Understanding the Nomenclature and Structural Differences

The key to distinguishing between these two compounds lies in their chemical names and corresponding structures.

4-Chlorophenylurea is a simple substituted urea. Its IUPAC name is (4-chlorophenyl)urea. The structure consists of a urea core substituted with a 4-chlorophenyl group.

Forchlorfenuron (CPPU), on the other hand, is a more complex molecule. Its IUPAC name is N-(2-Chloro-4-pyridyl)-N'-phenylurea or 1-(2-chloro-4-pyridinyl)-3-phenylurea. This structure features a urea bridge linking a phenyl group and a 2-chloro-4-pyridinyl group. It is this pyridinyl group that confers its potent biological activity as a synthetic cytokinin.^[1]

Comparative Overview

The following table summarizes the key properties of **4-Chlorophenylurea** and forchlorfenuron.

Property	4-Chlorophenylurea	Forchlorfenuron (CPPU)
IUPAC Name	(4-chlorophenyl)urea	N-(2-Chloro-4-pyridyl)-N'-phenylurea
Common Synonyms	p-Chlorophenylurea, 1-(4-chlorophenyl)urea	CPPU, KT-30, 4PU-30
CAS Number	140-38-5	68157-60-8
Molecular Formula	C ₇ H ₇ ClN ₂ O	C ₁₂ H ₁₀ ClN ₃ O
Molecular Weight	170.60 g/mol	247.68 g/mol
Primary Role	Chemical intermediate, Metabolite of Diflubenzuron[2]	Plant growth regulator (synthetic cytokinin)[1][3]
Solubility	Insoluble in water, soluble in ethanol	Insoluble in water, soluble in organic solvents (e.g., acetone, ethanol)[4]

Forchlorfenuron (CPPU) as a Plant Growth Regulator

Forchlorfenuron is a highly effective synthetic cytokinin used in agriculture to enhance fruit size, quality, and overall yield. Its mechanism of action involves mimicking natural cytokinins, which are a class of plant hormones that promote cell division and growth.

Mechanism of Action

CPPU functions by stimulating cell division rather than cell enlargement, leading to a greater number of cells in the fruit tissue. It also acts synergistically with endogenous auxins, another class of plant hormones, to promote cell division and lateral growth. Furthermore, CPPU can delay the senescence (aging) of cells by maintaining chlorophyll content. Research has also shown that forchlorfenuron treatment can up-regulate the expression of cytokinin-responsive genes.

The following diagram illustrates the proposed signaling pathway of forchlorfenuron in promoting fruit growth.



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Proposed signaling pathway of forchlorfenuron (CPPU).

Experimental Protocol: Application of Forchlorfenuron (CPPU) to Increase Kiwifruit Size

This protocol is based on findings from studies on the application of CPPU to kiwifruit.

Objective: To evaluate the effect of forchlorfenuron (CPPU) on the fruit size and weight of Kiwifruit (*Actinidia deliciosa*) cv. Hayward.

Materials:

- Forchlorfenuron (CPPU) soluble powder
- Distilled water
- Beakers and graduated cylinders
- Stirring rod
- Spraying equipment or dipping containers
- Personal Protective Equipment (PPE): gloves, safety glasses

Experimental Design:

- Treatments:

- T1: Untreated control
- T2: 5 ppm CPPU (Dip Application) at petal fall
- T3: 5 ppm CPPU (Foliar Application) at petal fall
- T4: 5 ppm CPPU (Dip Application), 15 days after petal fall
- T5: 5 ppm CPPU (Foliar Application), 15 days after petal fall
- Replicates: Use a sufficient number of vines per treatment, ensuring uniformity in vine age and vigor.

Procedure:

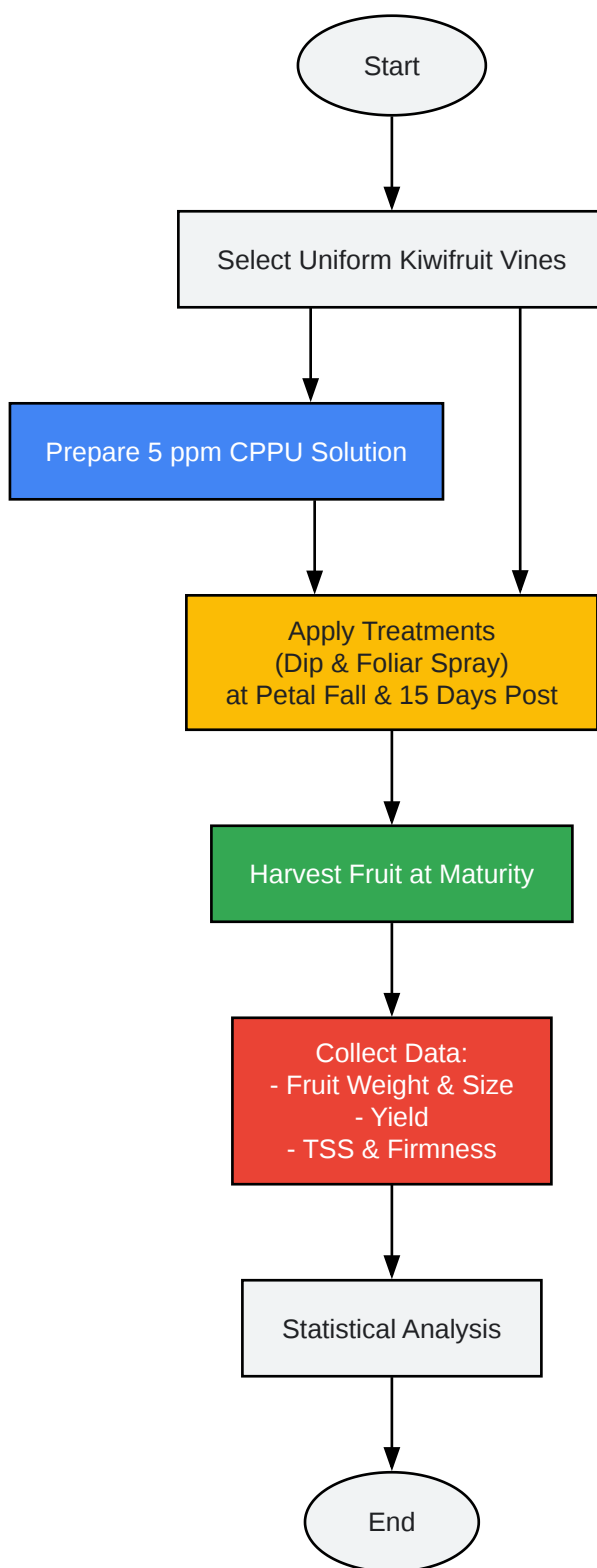
- Solution Preparation:
 - To prepare a 5 ppm (mg/L) solution, dissolve 5 mg of CPPU powder in a small amount of an organic solvent like ethanol or acetone (as it is poorly soluble in water alone) and then bring the final volume to 1 liter with distilled water. Ensure the solution is thoroughly mixed.
- Application:
 - Dip Application: At the specified time (petal fall or 15 days after), individually dip the young fruitlets into the prepared CPPU solution for a few seconds.
 - Foliar Application: At the specified time, use a sprayer to apply the CPPU solution to the foliage and young fruit, ensuring thorough coverage.
- Data Collection:
 - At harvest, randomly collect a sample of fruits from each treated and control vine.
 - Measure the following parameters:
 - Average fruit weight (g)
 - Average fruit length (mm)

- Average fruit diameter (mm)
- Total yield per vine (kg)
- Total Soluble Solids (TSS) (°Brix)
- Fruit firmness (kg/cm ²)

Expected Results:

Based on published data, treatments with CPPU, particularly the dip application at petal fall, are expected to significantly increase average fruit weight, size (length and diameter), and total yield compared to the untreated control. A potential trade-off can be a decrease in fruit firmness.

The following diagram outlines the experimental workflow.



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Experimental workflow for CPPU application on kiwifruit.

Conclusion

In summary, while **4-Chlorophenylurea** and forchlorfenuron (CPPU) share a phenylurea chemical backbone, their nomenclature reflects a crucial structural difference that dictates their function. **4-Chlorophenylurea** is a chemical precursor, whereas forchlorfenuron is a highly active plant growth regulator with significant applications in agriculture for improving fruit size and yield. For researchers and professionals in drug development and agricultural science, understanding this distinction is essential for the correct application and interpretation of experimental results.

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